

Technical Support Center: Managing Dehalogenation in Suzuki Coupling of Bromothiophenes

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Compound of Interest

Compound Name: 5-Bromothiophen-2-ol

Cat. No.: B060084

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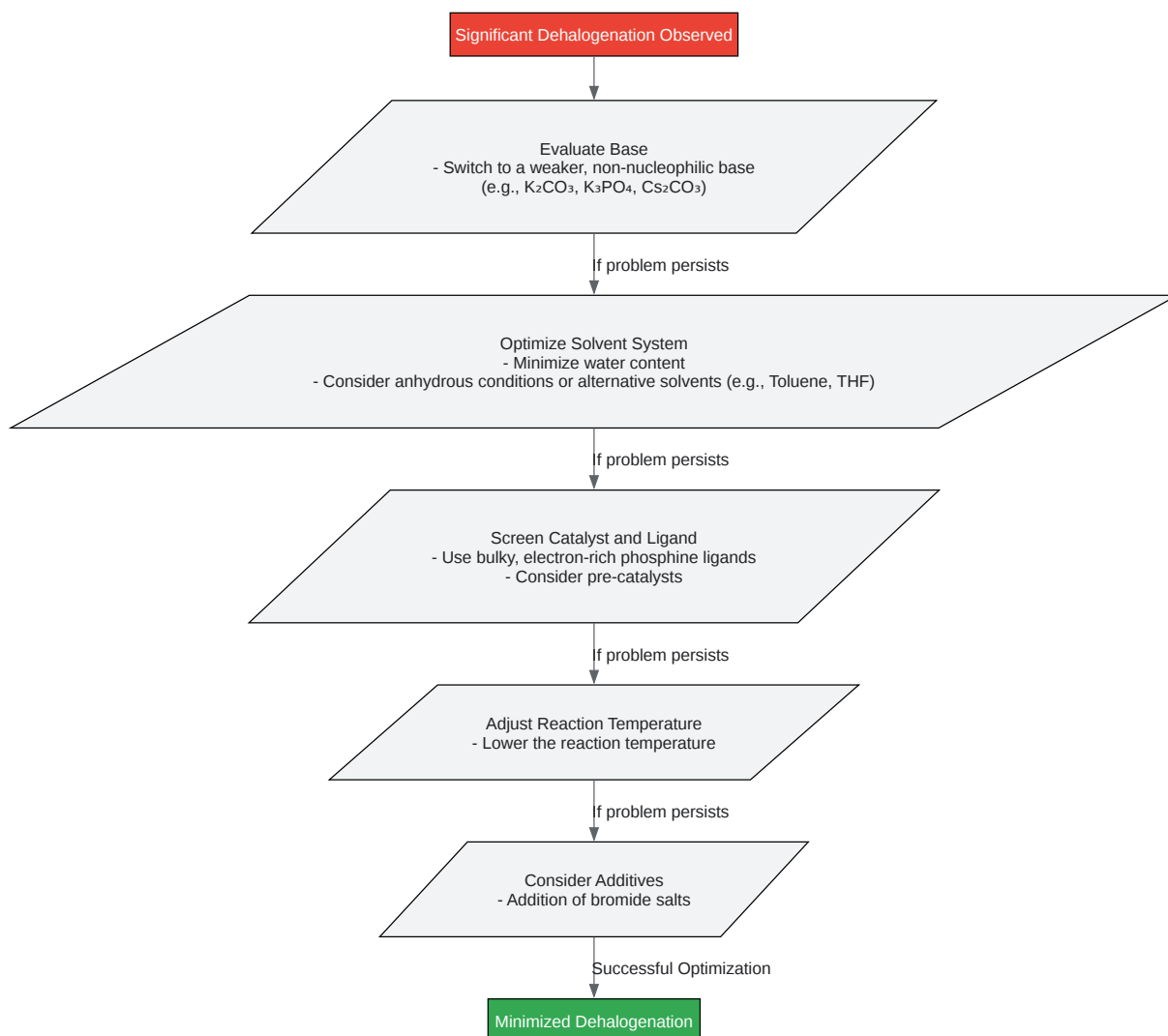
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals manage the common side reaction of dehalogenation during the Suzuki coupling of bromothiophenes.

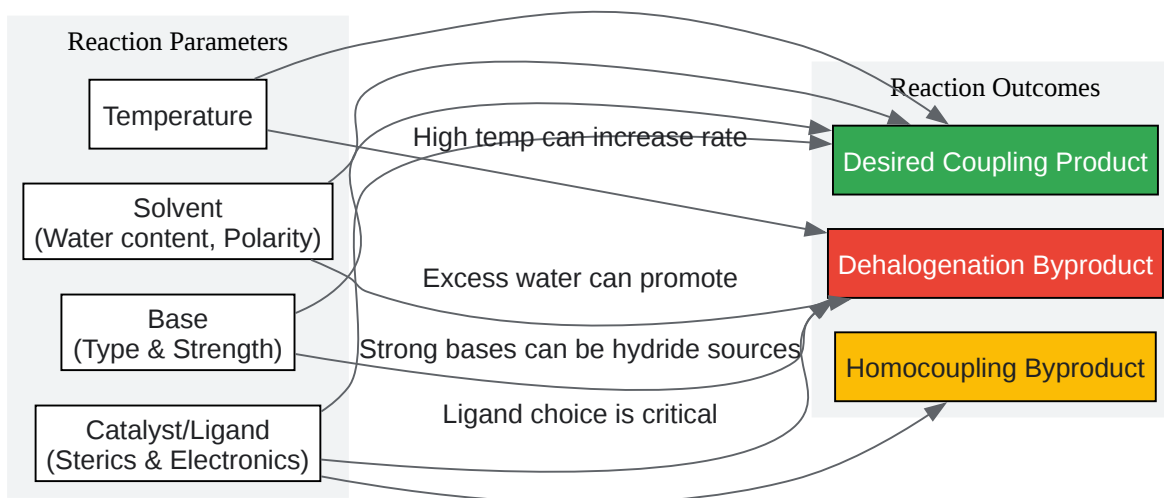
Troubleshooting Guides

Issue 1: Significant Dehalogenation of Bromothiophene Starting Material Observed

You are observing a significant amount of the dehalogenated thiophene byproduct in your reaction mixture, leading to low yields of the desired coupled product.

Systematic Troubleshooting Workflow:





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